

Technical Guide: L-Glucitol-1-13C – Properties, Stability, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *L-Glucitol-1-13C*

Cat. No.: *B1161186*

[Get Quote](#)

Executive Summary

L-Glucitol-1-13C (also known as L-Sorbitol-1-13C) is a stable isotope-labeled polyol used primarily as a metabolic probe and internal standard in Nuclear Magnetic Resonance (NMR) spectroscopy. Unlike its enantiomer, D-Glucitol (common Sorbitol), L-Glucitol is metabolically inert in most mammalian systems. This unique property makes the 1-13C labeled variant an invaluable "negative control" tracer for distinguishing active metabolic uptake from passive diffusion and for quantifying extracellular volume in metabolic flux analysis (MFA).

This guide provides a comprehensive technical overview of **L-Glucitol-1-13C**, focusing on its physicochemical stability, handling requirements for hygroscopic isotopes, and specific utility in distinguishing enantioselective dehydrogenase activity.

Chemical Identity & Physicochemical Properties[1] [2][3][4]

L-Glucitol is the L-enantiomer of the naturally occurring sugar alcohol D-Glucitol. It is chemically distinct from L-Iditol and L-Galactitol, although nomenclature can sometimes be confusing in older literature.

Note on Nomenclature: L-Glucitol is chemically equivalent to D-Gulitol. This relationship is critical when cross-referencing spectral databases, as the reduction of L-Glucose yields L-Glucitol, while the reduction of D-Gulose yields D-Gulitol (the same molecule).

Table 1: Physicochemical Specifications

Property	Specification	Notes
Chemical Name	L-Glucitol-1-13C	Synonyms: L-Sorbitol-1-13C; D-Gulitol-1-13C
Molecular Formula	(¹³ C) ₅ H ₁₄ O ₆	The ¹³ C label is located at position C1. [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11]
Molecular Weight	~183.17 g/mol	Increased by ~1.003 Da due to ¹³ C incorporation.
Isotopic Purity	≥ 99 atom % ¹³ C	Critical for quantitative NMR integration.
Appearance	White crystalline powder	Highly hygroscopic.
Solubility	> 200 g/L in Water	Freely soluble in D ₂ O, DMSO; poorly soluble in ethanol.
Melting Point	95°C – 98°C	Lower than D-Sorbitol (metastable forms exist).
Specific Rotation	[α] _D ≈ -1.8° (H ₂ O)	D-Sorbitol is slightly dextrorotatory; L is levorotatory.
pKa	~13.6	Very weak acid; essentially neutral in physiological pH.

Synthesis and Isotopic Integrity

Synthetic Route

High-purity **L-Glucitol-1-13C** is typically synthesized via the chemical reduction of L-Glucose-1-13C.

- Precursor: L-Glucose-1- ^{13}C is obtained via Kiliani-Fischer synthesis or specific enzymatic isomerization of labeled precursors.
- Reduction: The aldehyde group at C1 is reduced to a primary alcohol using Sodium Borohydride (NaBH_4) or catalytic hydrogenation.
 - Note: Because the C1 aldehyde becomes a hydroxymethyl group (CH_2OH), the chirality at C1 is lost, but the label remains fixed at this terminal position.
- Purification: Removal of borate complexes (if NaBH_4 is used) is critical, usually achieved via repeated methanol evaporations (forming volatile methyl borate).

^{13}C NMR Spectral Signature

In an achiral solvent (like D_2O), **L-Glucitol-1- ^{13}C** exhibits an NMR spectrum identical to D-Glucitol-1- ^{13}C , but the signal intensity at the C1 position is enhanced by ~100-fold.

- Chemical Shift (C1): ~63.5 ppm (doublet or singlet depending on decoupling).
- Differentiation: While C1 and C6 are both hydroxymethyl groups, the molecule has C2 symmetry only in specific projections; in solution, C1 and C6 are chemically distinct but have very similar shifts. The ^{13}C label allows unambiguous assignment of the C1 terminal.

Stability Profile

A. Thermal and Chemical Stability

L-Glucitol-1- ^{13}C is chemically robust. It lacks a carbonyl group (unlike glucose), rendering it immune to:

- Maillard Reaction: It does not brown or polymerize with amines/amino acids.
- Mutarotation: It is an acyclic polyol and does not undergo ring-opening/closing equilibration.
- Oxidation: Stable against air oxidation at room temperature.

B. Hygroscopicity (Critical Handling Factor)

Like all sorbitol isomers, L-Glucitol is hygroscopic.

- Mechanism: It readily absorbs atmospheric moisture, forming a sticky semi-solid or syrup.
- Impact on Mass: Weighing errors are the primary source of experimental failure. Absorbed water dilutes the isotopic concentration, leading to quantification errors in metabolic studies.
- Mitigation: Store in a desiccator. Allow the vial to equilibrate to room temperature before opening to prevent condensation.

C. Metabolic Stability (The "Warburg Control")

In mammalian cells, L-Glucitol is a metabolic "dead end."

- Transporters: It may enter cells via passive diffusion or promiscuous uptake by certain GLUT transporters (though with much lower affinity than D-glucose).
- Enzymes: Mammalian Sorbitol Dehydrogenase (SDH) is highly specific for D-Sorbitol. It does not oxidize L-Glucitol to L-Fructose.
- Result: The ^{13}C signal for L-Glucitol remains as a single peak at 63.5 ppm throughout the incubation, whereas D-Sorbitol-1- ^{13}C would show signal transfer to Fructose and downstream glycolytic intermediates.

Applications in Research

Metabolic Flux Analysis (MFA)

L-Glucitol-1- ^{13}C serves as a tracer for extracellular volume and non-specific uptake. In experiments quantifying glucose consumption (Warburg effect), researchers co-incubate cells with D-Glucose (unlabeled) and **L-Glucitol-1- ^{13}C** .

- The L-Glucitol signal calibrates the NMR volume and confirms that no label scrambling occurs, validating the system's metabolic isolation.

Enantioselective Enzymology

Used to characterize bacterial dehydrogenases (e.g., from *Pseudomonas* or *Rhodobacter*) that can metabolize L-sugars.

- Pathway: L-Glucitol $\rightarrow$ (L-Glucitol Dehydrogenase) $\rightarrow$ L-Fructose.

- Detection: Appearance of a new ^{13}C peak corresponding to the keto-carbon or shifted backbone carbons of L-Fructose.

Experimental Protocols

Protocol A: Handling and Solubilization for NMR

- Objective: Prepare a quantitative standard without moisture-induced mass error.
- Environment: Perform weighing in a glove box or low-humidity environment (<30% RH) if possible.
- Desiccation: If the container has been opened previously, dry the **L-Glucitol-1- ^{13}C** in a vacuum desiccator over P_2O_5 for 24 hours.
- Weighing:
 - Tare a clean NMR tube or volumetric flask.
 - Rapidly transfer the specific mass (e.g., 10 mg).
 - Record exact weight immediately.
- Solvent Addition: Add D_2O (containing DSS as an internal reference, 0.0 ppm).
- Vortex: Vortex until fully dissolved (dissolution is rapid).

Protocol B: Metabolic Stability Assay (Mammalian Cells)

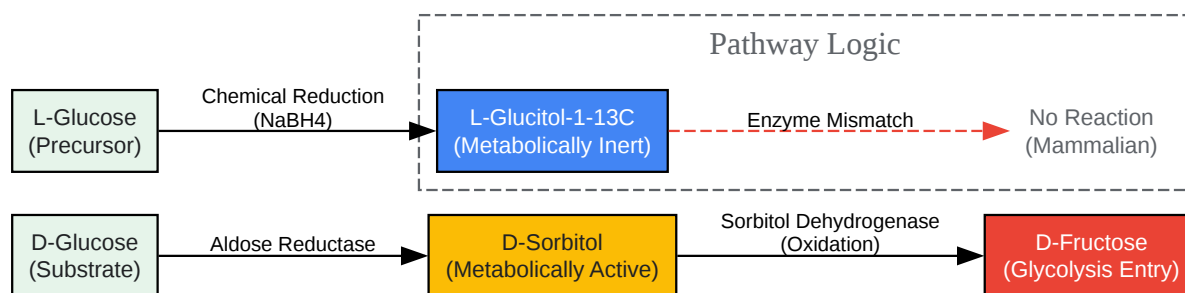
- Objective: Verify metabolic inertness in a specific cell line.
- Seed Cells: 1×10^6 cells in 6-well plates.
- Media Prep: Glucose-free DMEM supplemented with 5 mM **L-Glucitol-1- ^{13}C** .
- Incubation: 24 hours at 37°C .
- Extraction:

- Collect media (extracellular).
- Wash cells 3x with ice-cold PBS.
- Lyse cells with methanol/chloroform/water (dual phase extraction).
- NMR Analysis:
 - Analyze aqueous phase.^[12]
 - Success Criteria: 100% of ^{13}C signal remains as L-Glucitol (63.5 ppm). Appearance of lactate- ^{13}C or other metabolites indicates impurity or rare metabolic pathway activation.

Visualization of Concepts

Diagram 1: Stereochemical Identity & Metabolic Fate

This diagram contrasts the structure and metabolic pathways of D-Sorbitol versus L-Glucitol, highlighting why L-Glucitol is a stable tracer.

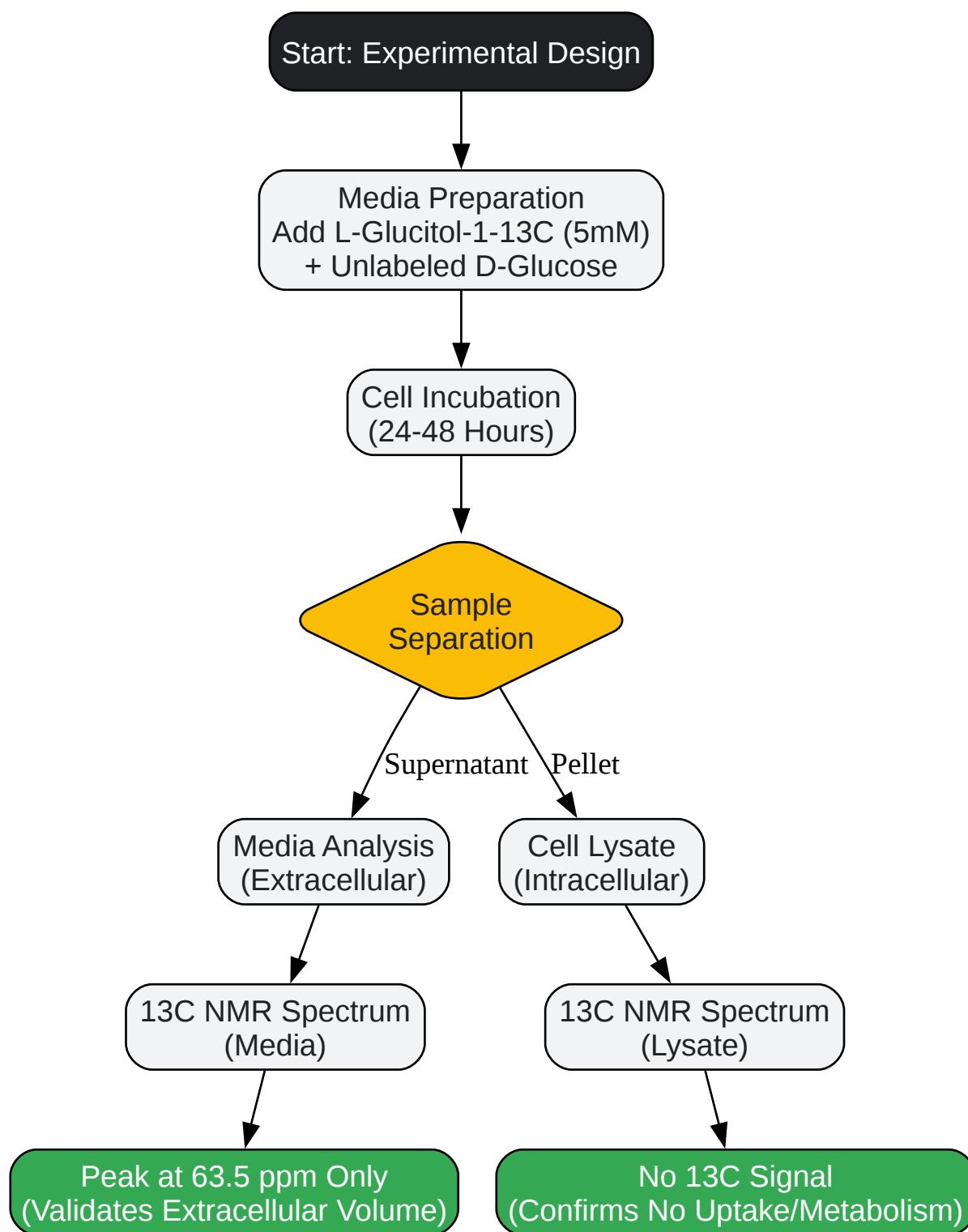


[Click to download full resolution via product page](#)

Caption: Comparative metabolic fate. D-Sorbitol enters glycolysis via fructose; **L-Glucitol-1- ^{13}C** remains intact in mammalian systems due to stereospecific enzyme exclusion.

Diagram 2: Experimental Workflow for ^{13}C Tracing

A logical flow for using **L-Glucitol-1- ^{13}C** as a negative control in metabolic flux studies.



[Click to download full resolution via product page](#)

Caption: Workflow for using **L-Glucitol-1-¹³C** as a negative control. Presence of label in lysate or new peaks indicates contamination or rare uptake pathways.

References

- Jans, A. W., et al. (1989). "Pathways for the synthesis of sorbitol from ^{13}C -labeled hexoses, pentose, and glycerol in renal papillary tissue." [1] *Magnetic Resonance in Medicine*, 9(3), 419-422. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Pathways for the synthesis of sorbitol from ^{13}C -labeled hexoses, pentose, and glycerol in renal papillary tissue - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. cdnsiencepub.com [cdnsiencepub.com]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis of L-glucose and L-galactose derivatives from D-sugars [html.rhhz.net]
- 5. Gene switch for l-glucose-induced biopharmaceutical production in mammalian cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Sugar-Based Polyesters: From Glux-Diol Synthesis to Its Enzymatic Polymerization - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Sorbitol(50-70-4) ^{13}C NMR spectrum [chemicalbook.com]
- 8. isotope.com [isotope.com]
- 9. pub.epsilon.slu.se [pub.epsilon.slu.se]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. rsc.org [rsc.org]
- To cite this document: BenchChem. [Technical Guide: L-Glucitol-1- ^{13}C – Properties, Stability, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1161186/docs#technical-guide-l-glucitol-1-13c-properties-stability-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)